

4-Methyl-5-nitroimidazole molecular weight and formula

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Compound of Interest

Compound Name: 4-Methyl-5-nitroimidazole

Cat. No.: B043955

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An In-depth Technical Guide to 4-Methyl-5-nitroimidazole

For researchers, scientists, and drug development professionals, this guide provides a comprehensive overview of the chemical and physical properties, synthesis, and analysis of **4-Methyl-5-nitroimidazole**.

Core Compound Information

Molecular Formula: $C_4H_5N_3O_2$ [\[1\]](#)

Molecular Weight: 127.10 g/mol [\[1\]](#)

IUPAC Name: 4-methyl-5-nitro-1H-imidazole[\[1\]](#)

CAS Number: 14003-66-8[\[1\]](#)

Synonyms: 5-Methyl-4-nitroimidazole, 4-Methyl-5-nitro-1H-imidazole[\[1\]](#)

Quantitative Data Summary

A compilation of key physicochemical properties for **4-Methyl-5-nitroimidazole** is presented in the table below for easy reference and comparison.

| Property | Value | Source |
|-------------------|---|---------------------|
| Molecular Weight | 127.10 g/mol | --INVALID-LINK--[1] |
| Molecular Formula | C ₄ H ₅ N ₃ O ₂ | --INVALID-LINK--[1] |
| Melting Point | 251-255 °C | --INVALID-LINK--[2] |
| Solubility | Soluble in DMSO, Chloroform, Methanol (slightly) | --INVALID-LINK--[3] |
| pKa | No data available | |
| Appearance | White to light brown powder | --INVALID-LINK--[4] |

Experimental Protocols

Detailed methodologies for the synthesis and analysis of **4-Methyl-5-nitroimidazole** are crucial for reproducible research.

Synthesis of 4-Methyl-5-nitroimidazole

A common method for the synthesis of **4-Methyl-5-nitroimidazole** involves the nitration of 4-methylimidazole.

Materials:

- 4-Methylimidazole
- Fuming nitric acid
- Sulfuric acid
- Ice water
- Ammonium hydroxide

Procedure:

- In a flask, cool 10 g (0.12 moles) of 4-methylimidazole.

- Slowly add 11 ml (0.24 moles) of fuming nitric acid dropwise to the cooled 4-methylimidazole.
- Following the nitric acid addition, add 11 ml of sulfuric acid.
- Heat the reaction mixture with stirring at 100°C for 2.5 hours.
- After heating, cool the reaction mixture and pour it into 500 ml of ice water.
- Filter the resulting precipitate from the solution.
- Neutralize the filtrate with ammonium hydroxide and filter any further precipitate that forms.
- Combine all the collected precipitates and recrystallize from water to obtain the final product, **4-methyl-5-nitroimidazole**.

Analytical Methodology: High-Performance Liquid Chromatography (HPLC)

While a specific protocol for **4-Methyl-5-nitroimidazole** is not detailed in the provided search results, a general HPLC method for the analysis of nitroimidazole antibiotics can be adapted.

Instrumentation and Conditions:

- Column: A reverse-phase column such as a Newcrom R1 or a ZORBAX SB-C18 (150 mm × 4.6 mm, 5 μm) is suitable for the separation of nitroimidazoles.[5][6]
- Mobile Phase: An isocratic mobile phase consisting of a mixture of an aqueous buffer (e.g., 0.1% phosphoric acid or 0.1% triethylamine solution adjusted to pH 3.0 with phosphoric acid) and an organic solvent like acetonitrile or methanol is typically used.[5][6] A common ratio is 74:26 (v/v) of the aqueous buffer to methanol.[6]
- Flow Rate: A flow rate of 0.5 to 1.0 mL/min is generally applied.[5][6]
- Detection: UV detection at a wavelength of 270 nm or 316 nm is appropriate for nitroimidazoles.[5][6]

- Column Temperature: The column is typically maintained at a constant temperature, for instance, 30 °C.[6]

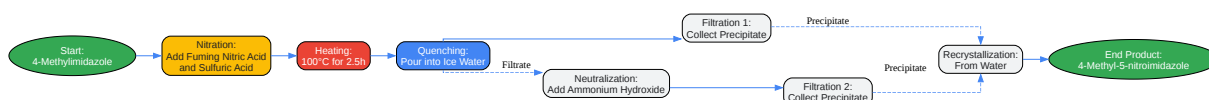
Sample Preparation:

- Prepare stock solutions of the **4-Methyl-5-nitroimidazole** standard in a suitable solvent such as methanol.
- For analysis of samples from a matrix (e.g., biological fluids, environmental samples), an extraction step is necessary. This may involve liquid-liquid extraction or solid-phase extraction to remove interfering substances.
- The final extract should be dissolved in the mobile phase before injection into the HPLC system.

Visualizations

Synthesis Workflow of 4-Methyl-5-nitroimidazole

The following diagram illustrates the key steps in the synthesis of **4-Methyl-5-nitroimidazole** from 4-methylimidazole.



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Caption: Synthesis of **4-Methyl-5-nitroimidazole**.

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